

3,4-Hexanediol comparison commercial plasticizers performance

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Comparison of Commercial Plasticizer Performance

The table below summarizes key performance characteristics of several commercial plasticizers as found in the literature. "General Purpose" plasticizers like DEHP are versatile, while "Performance" and "Specialty" plasticizers excel in specific areas [1].

Plasticizer	Primary Substance Family	Key Performance Characteristics	Common Applications
DEHP (reference)	Phthalate (Ortho-)	General purpose; balanced performance [1].	Historically medical devices, toys, packaging [2].
DINCH	Cyclohexanoate	Low toxicity profile; good gas permeability; lower leaching vs. DEHP; slightly higher hemolysis in blood bags [2] [3].	Medical devices like blood bags, toys, food packaging [2] [4].
DBS (Di-n-butyl sebacate)	Aliphatic Dibasic Ester (Sebacate)	Superior low-temperature flexibility; high extension (350%); low migration; biodegradable [1] [5].	Frost-resistant cables, food packaging, medical devices, synthetic leather [5].

Plasticizer	Primary Substance Family	Key Performance Characteristics	Common Applications
TOTM (Trioctyl trimellitate)	Trimellitate	Extremely low volatility; high-temperature resistance; excellent migration and chemical resistance [1] [3].	High-temperature wire/cable, medical devices for drug infusion [3].
ATBC (Acetyl tributyl citrate)	Citrate	Bio-based, biodegradable; good toxicological profile; lower efficiency requires higher loadings [1] [3].	Food packaging, cosmetics, gastrointestinal medical devices [3].
Succinate-based Esters (e.g., DHS)	Aliphatic Dibasic Ester (Succinate)	Effective plasticization comparable to DEHP; good migration resistance; tunable properties by alkyl chain length [6].	Green alternative for cables, flooring, films [6].

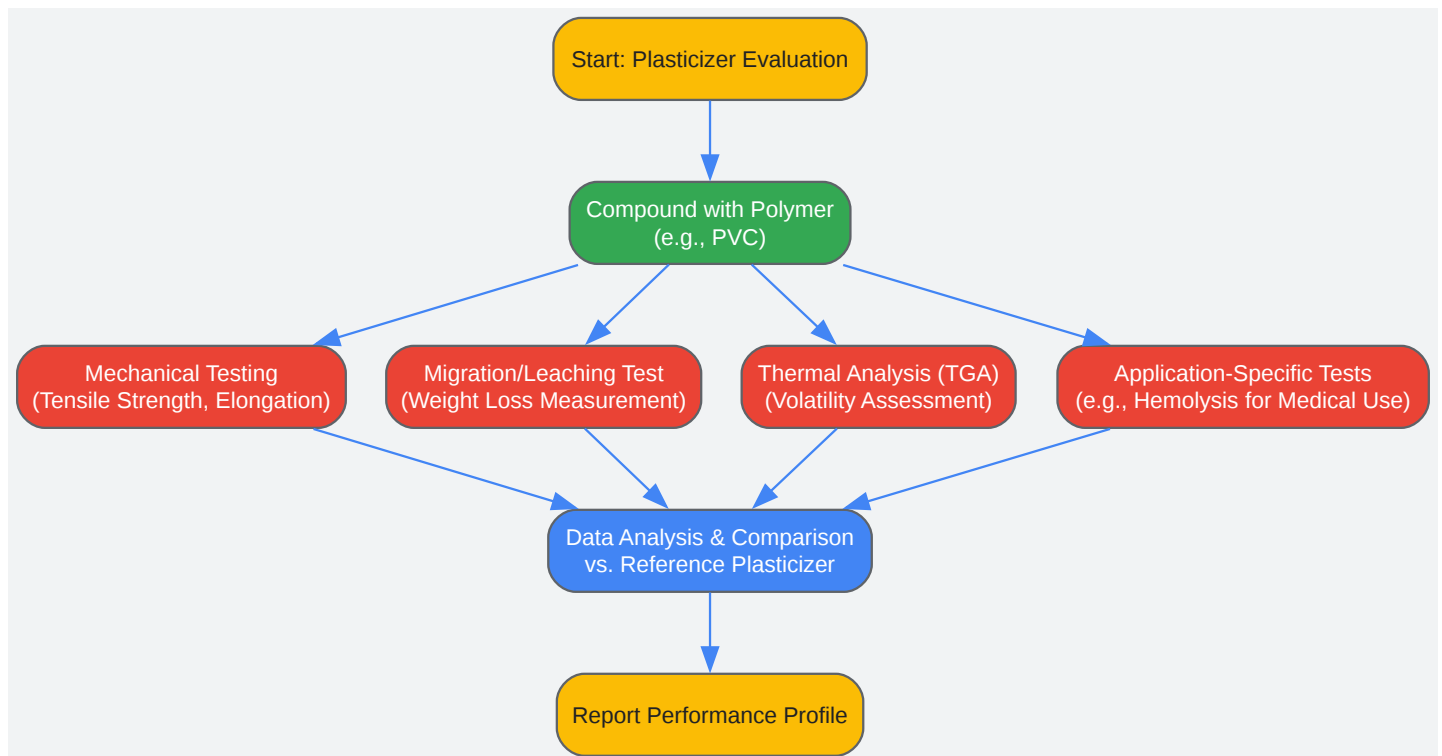
Experimental Protocols for Performance Evaluation

Researchers use standardized tests to evaluate plasticizer performance. The following methodologies are commonly cited for key performance metrics.

- **Plasticizer Efficiency & Mechanical Properties:** This is typically measured by the **tensile test** according to standards like ASTM D638 or ISO 527. A universal testing machine stretches a plasticized polymer sample (e.g., a PVC dog-bone) at a constant speed until it breaks. Key data recorded includes:
 - **Elongation at Break (%):** The percent the material stretches before breaking. Higher values indicate greater flexibility [5] [6].
 - **Tensile Strength (MPa):** The maximum stress the material can withstand while being stretched [5] [6].
 - The efficiency of a plasticizer is often determined by how much is required to achieve a specific **Shore A hardness** (a measure of material softness) compared to a standard like DEHP [1] [3].

- **Migration Resistance:** This assesses the tendency of the plasticizer to leach out. A common protocol per **EN ISO 177:2017** involves placing a sample of the plasticized material in contact with a specified medium (e.g., another polymer like polycarbonate, or a simulant like hexane) under controlled temperature and pressure for a set duration (e.g., 28 days). The percentage weight loss of the sample is then measured [5] [3].
- **Hemolysis Test (for medical applications):** This critical test for blood-contact devices involves incubating **red blood cells (RBCs)** with the plasticized material or its extract. After incubation and centrifugation, the amount of hemoglobin released into the plasma is measured spectrophotometrically. The **percent hemolysis** is calculated, with regulatory limits often set below 0.8% for blood bags [2].
- **Volatility/Long-term Aging:** Assessed by **thermogravimetric analysis (TGA)**. A sample is heated at a controlled rate, and its weight loss is monitored. The temperature at which 5% weight loss occurs indicates thermal stability. Lower weight loss after aging in an oven at elevated temperatures (e.g., 7 days at 70°C) also indicates low volatility and good long-term stability [1] [6] [3].

The diagram below illustrates the logical workflow for experimentally evaluating a new plasticizer.



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